

Application Notes and Protocols for Studying L-methylfolate Effects in Cell Culture

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Compound of Interest

Compound Name: Folic acid, methyl-

Cat. No.: B1673526

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These application notes provide a comprehensive guide to studying the cellular effects of L-methylfolate, the biologically active form of folate (Vitamin B9). The protocols outlined below are designed for in vitro cell culture systems and are applicable to various research areas, including neuroscience, cardiovascular biology, and oncology.

L-methylfolate plays a crucial role in one-carbon metabolism, which is essential for the synthesis of nucleotides, amino acids, and the universal methyl donor S-adenosylmethionine (SAME).^{[1][2]} SAME is critical for the methylation of DNA, RNA, proteins, and neurotransmitters.^[3] Consequently, L-methylfolate influences a wide range of cellular processes, including gene expression, signal transduction, and neurotransmitter synthesis.^{[4][5]}

Data Presentation: Quantitative Effects of L-methylfolate

The following tables summarize the quantitative data from key experiments investigating the effects of L-methylfolate on various cell types.

Table 1: Effects of L-methylfolate on Neuronal Cell Plasticity

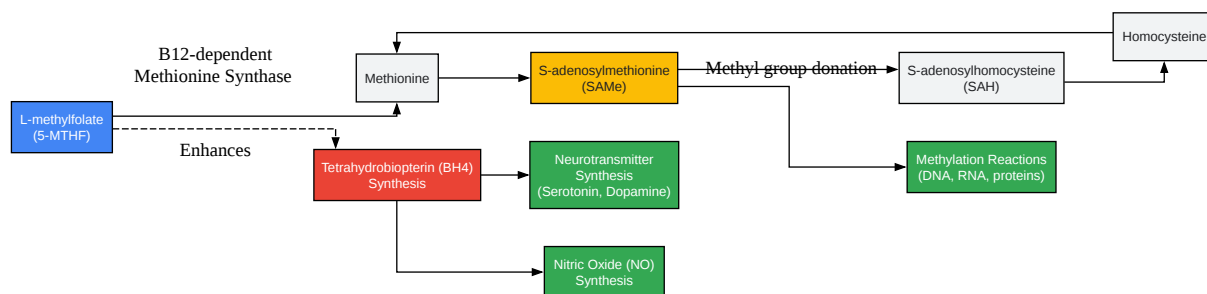
Cell Type	L-methylfolate Concentration	Duration of Treatment	Observed Effect	Reference
Human iPSC-derived Dopaminergic Neurons	0.1 μ M	72 hours	Significant increase in maximal dendrite length	
Human iPSC-derived Dopaminergic Neurons	1 μ M	72 hours	Significant increase in maximal dendrite length and number of primary dendrites	[6]
Human iPSC-derived Dopaminergic Neurons	5 μ M	72 hours	Significant increase in maximal dendrite length, number of primary dendrites, and soma area	[6]

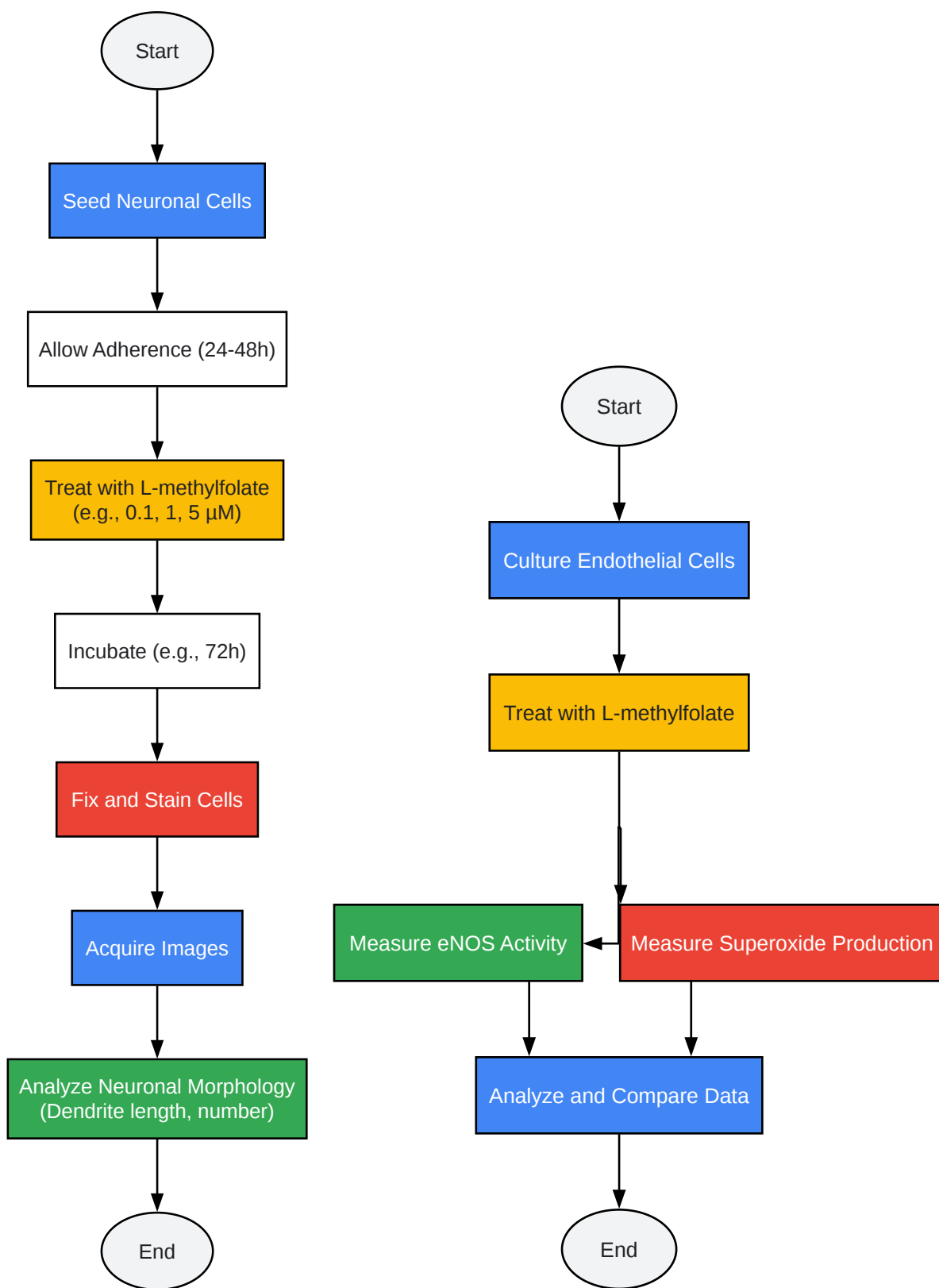
Table 2: Effects of L-methylfolate on Endothelial Cell Function

Cell Type	L-methylfolate Concentration	Duration of Treatment	Observed Effect	Reference
Human Endothelial Cells	1 μ M	45 minutes (ex vivo)	Significant increase in vascular BH4 levels and BH4/total biopterin ratio	[7]
Human Saphenous Veins	1 μ M	45 minutes (ex vivo)	Significant increase in vascular BH4 and the BH4/total biopterin ratio	[7]
Human Endothelial Cells	Not specified (in vivo infusion)	45 minutes	Significant elevation in BH4 levels and BH4/total biopterin ratio	[7][8]

Signaling Pathways

L-methylfolate's primary mechanism of action is through its central role in the one-carbon metabolism pathway. It donates a methyl group to homocysteine to form methionine, which is then converted to SAMe. SAMe is the primary methyl group donor for most methylation reactions in the cell. L-methylfolate also influences the synthesis of tetrahydrobiopterin (BH4), a critical cofactor for several enzymes, including those involved in neurotransmitter and nitric oxide (NO) synthesis.





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